

An In-depth Technical Guide to Benzyl Benzodithioate (CAS: 27249-90-7)

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Compound of Interest

Compound Name: Benzyl benzodithioate

Cat. No.: B036940

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl benzodithioate, with the Chemical Abstracts Service (CAS) number 27249-90-7, is a dithiobenzoate compound primarily recognized for its role in polymer chemistry. It serves as a highly effective chain transfer agent in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization, a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined architectures and narrow molecular weight distributions.

This technical guide provides a comprehensive overview of **Benzyl benzodithioate**, including its chemical and physical properties, detailed experimental protocols for its synthesis and application in RAFT polymerization, and available spectroscopic data.

A Note to Drug Development Professionals: It is important to distinguish **Benzyl benzodithioate** from the similarly named but structurally different compound, Benzyl benzoate. Benzyl benzoate is a well-known medication used as an acaricide and scabicide. In contrast, a thorough review of scientific literature reveals a significant lack of information regarding any biological activity or pharmacological relevance of **Benzyl benzodithioate**. Its applications appear to be confined to the field of materials science, specifically polymer synthesis.

Chemical and Physical Properties

Benzyl benzodithioate is an organic compound with the chemical formula $C_{14}H_{12}S_2$. It is also known by several synonyms, including Benzyl dithiobenzoate, BDTB, and Benzyl phenyl RAFT agent.[1]

Property	Value	Reference(s)
Molecular Weight	244.38 g/mol	
Appearance	Orange to brown to dark red clear liquid or powder	[2]
Density	1.182 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.696	
Storage Temperature	2-8°C	[3]
Assay	≥96%	[3]

Synthesis of Benzyl Benzodithioate

A common and effective method for the synthesis of **Benzyl benzodithioate** involves the reaction of benzoic acid and benzyl mercaptan with phosphorus pentasulfide in a suitable solvent.

Experimental Protocol: Synthesis from Benzoic Acid and Benzyl Mercaptan[8]

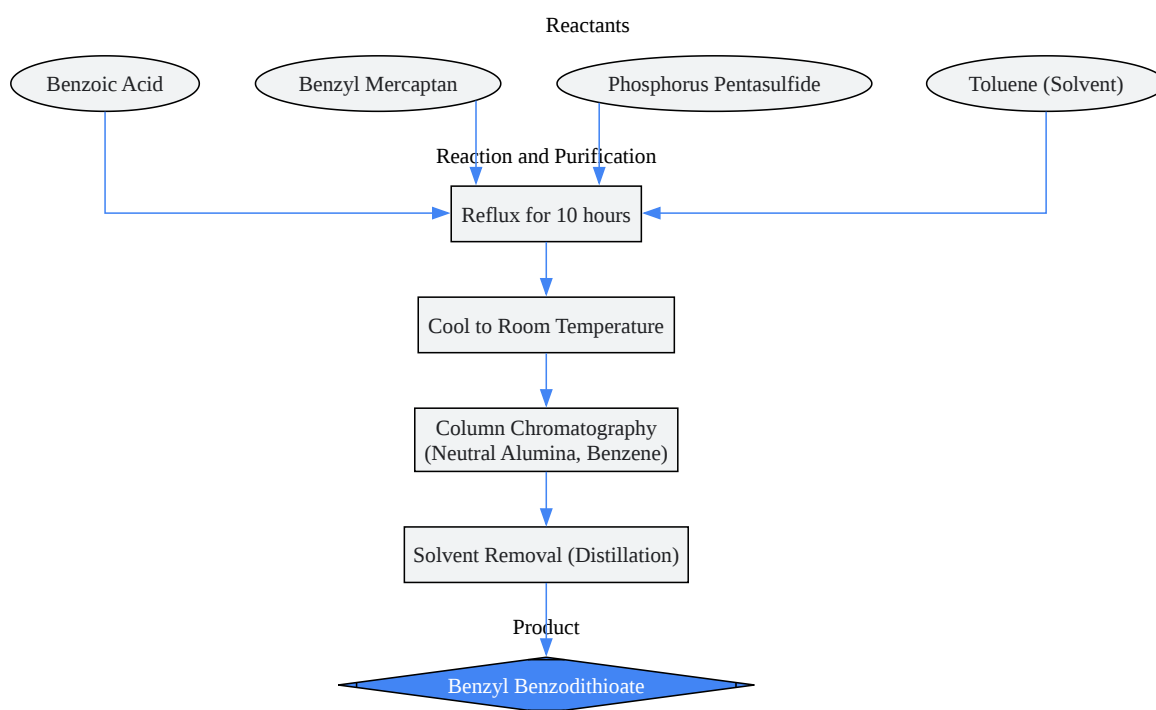
Materials:

- Benzoic acid (1.22 g)
- Benzyl mercaptan (1.24 g)
- Phosphorus pentasulfide (4.44 g)
- Toluene (40 mL)
- Neutral alumina for column chromatography

- Benzene for elution

Procedure:

- A mixture of benzoic acid, benzyl mercaptan, and phosphorus pentasulfide in toluene is refluxed for 10 hours. A dark red color will develop immediately upon heating.
- The reaction progress can be monitored by Gas Chromatography-Mass Spectrometry (GC-MS).
- After the reaction is complete, the mixture is cooled to room temperature.
- The crude product is purified by column chromatography using a column packed with neutral alumina and eluting with benzene.
- The solvent is removed from the collected fractions by distillation to yield **Benzyl benzodithioate**. This protocol has a reported yield of 91%.
- The final product should be further characterized by ^1H and ^{13}C -NMR spectroscopy.



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Synthesis workflow for **Benzyl benzodithioate**.

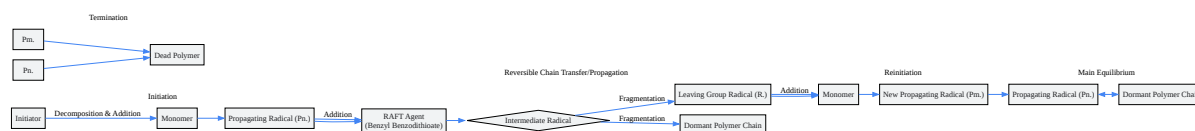
Application in RAFT Polymerization

Benzyl benzodithioate is a highly effective chain transfer agent for the RAFT polymerization of a variety of monomers, particularly methacrylates, methacrylamides, and styrenes.[3] The

RAFT process allows for the synthesis of polymers with controlled molecular weights and low polydispersity.

The RAFT Polymerization Mechanism

The RAFT mechanism involves a series of addition-fragmentation equilibria that regulate the growth of polymer chains. The key steps are initiation, reversible chain transfer, reinitiation, and termination. The dithiobenzoate group of **Benzyl benzodithioate** plays a central role in mediating the reversible transfer of the growing polymer chain.



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Generalized mechanism of RAFT polymerization.

Experimental Protocol: RAFT Polymerization of Styrene[2]

Materials:

- Styrene (monomer)
- **Benzyl benzodithioate** (RAFT agent)

- 2,2'-Azobisisobutyronitrile (AIBN) (initiator)
- Tetrahydrofuran (THF) (solvent)

Procedure:

- Stock Solution A: Prepare a solution of styrene (15 mL) and AIBN (4.225 mg).
- Stock Solution B: Prepare a solution of **Benzyl benzodithioate** (100 mg) in THF (4 mL).
- Transfer aliquots of Solution A (2.5 mL) and a calculated amount of Solution B to ampoules. The ratio of monomer to RAFT agent can be varied to control the molecular weight of the resulting polymer.
- Degas the contents of the ampoules using three freeze-pump-thaw cycles and seal under vacuum.
- Immerse the sealed ampoules in an oil bath thermostatted at 60°C for a specified period (e.g., 24 hours).
- Stop the polymerization by rapid cooling.
- The resulting polymer can be analyzed by Gel Permeation Chromatography (GPC) to determine its molecular weight and polydispersity index (PDI).

Spectroscopic Data

¹H NMR Spectroscopy

The ¹H NMR spectrum of **Benzyl benzodithioate** provides characteristic signals for the aromatic and methylene protons.

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Reference(s)
4.60 ppm	singlet	2H	-CH ₂ -Ph	[4]
7.30-7.60 ppm	multiplet	8H	Aromatic Protons (ArH)	[4]
8.02 ppm	multiplet	2H	Aromatic Protons (ArH)	[4]

¹³C NMR Spectroscopy

While less commonly reported in full, the ¹³C NMR spectrum is used to confirm the structure of **Benzyl benzodithioate**. The spectrum would show signals corresponding to the aromatic carbons, the methylene carbon, and the thiocarbonyl carbon.

FT-IR Spectroscopy

The FT-IR spectrum of **Benzyl benzodithioate** would exhibit characteristic absorption bands for the C=S bond and the aromatic C-H and C=C bonds. The C=S stretching vibration is typically observed in the region of 1200-1050 cm⁻¹. Aromatic C-H stretching vibrations are expected above 3000 cm⁻¹, while C=C stretching vibrations in the aromatic ring appear in the 1600-1450 cm⁻¹ region.

Mass Spectrometry

Mass spectrometry of **Benzyl benzodithioate** would show a molecular ion peak corresponding to its molecular weight (244.38 g/mol). Fragmentation patterns would likely involve the cleavage of the C-S and S-C bonds, leading to characteristic fragment ions.

Safety and Handling

Benzyl benzodithioate should be handled with appropriate safety precautions in a laboratory setting.

Hazard Statement	Description	Reference(s)
H302	Harmful if swallowed	
H317	May cause an allergic skin reaction	
H410	Very toxic to aquatic life with long lasting effects	

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Conclusion

Benzyl benzodithioate (CAS: 27249-90-7) is a valuable tool for polymer chemists, enabling the synthesis of well-defined polymers through RAFT polymerization. Its chemical properties and synthesis are well-documented. For professionals in drug development, it is crucial to recognize that the current body of scientific literature does not support any significant biological or pharmacological activity for this compound. Future research may uncover new applications, but at present, its utility is firmly established within the realm of materials science.

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